Applications of 2-Chloro-3,4-dimethoxybenzonitrile in medicinal chemistry

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Compound of Interest	
Compound Name:	*2-Chloro-3,4-dimethoxybenzonitrile*
CAS No.:	*119413-61-5*
Cat. No.:	*B047699*

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Application Note: Unlocking the Ortho-Halo Nitrile Scaffold

Strategic Utilization of **2-Chloro-3,4-dimethoxybenzonitrile** (CAS 119413-61-5)[1][2][3][4][5][6]

Executive Summary & Chemical Profile

2-Chloro-3,4-dimethoxybenzonitrile is a high-value pharmacophore building block that bridges the gap between simple aromatics and complex fused heterocycles. Its structural utility lies in the "Ortho-Effect": the juxtaposition of an electron-withdrawing nitrile group (

) and a leaving group (

) at the ortho position.

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This specific arrangement activates the molecule for two primary medicinal chemistry workflows:

- Nucleophilic Aromatic Substitution (

  ): Enabling rapid access to

  -aryl and

  -aryl intermediates.

- Transition-Metal Catalysis: Facilitating Suzuki-Miyaura or Buchwald-Hartwig couplings at the sterically congested 2-position.

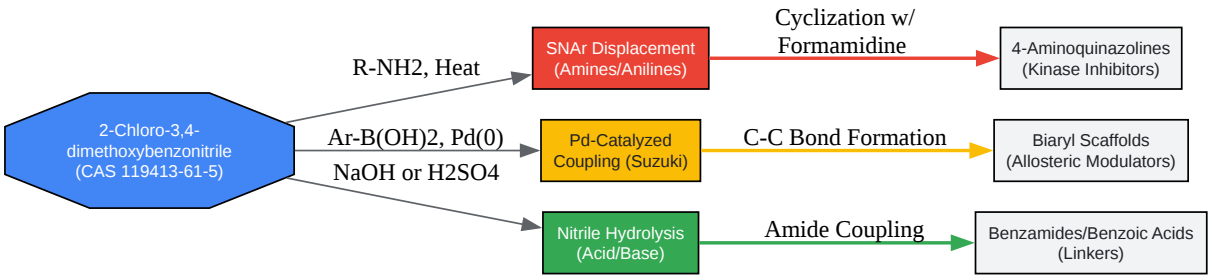
Furthermore, the 3,4-dimethoxy substitution pattern is a privileged motif in kinase inhibitors (e.g., EGFR inhibitors like Gefitinib and Erlotinib), serving as a mimic for the ATP-binding pocket's adenosine ring interactions.

Property	Data
CAS Number	119413-61-5
Molecular Formula	
Molecular Weight	197.62 g/mol
Key Functionality	ortho-Chloro Nitrile (Electrophilic Trap)
Primary Application	Synthesis of Quinazolines, Indazoles, and Biaryl Scaffolds

Strategic Reaction Manifold

The following diagram illustrates the divergent synthesis pathways available from this single starting material.

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Caption: Divergent synthetic pathways utilizing the ortho-chloro and nitrile handles for library generation.

Detailed Experimental Protocols

Protocol A: Synthesis of 4-Aminoquinazolines (Kinase Inhibitor Scaffold)

This protocol describes the conversion of the nitrile into a quinazoline core, a standard approach for EGFR and VEGFR inhibitor synthesis. The process involves an initial

displacement followed by cyclocondensation.

Mechanism: The nitrile group activates the ortho-chlorine for displacement by an aniline. The resulting intermediate is then cyclized using formamidine acetate or guanidine.

Reagents:

- **2-Chloro-3,4-dimethoxybenzonitrile** (1.0 eq)[1]
- Substituted Aniline (e.g., 3-chloro-4-fluoroaniline) (1.1 eq)
- Isopropanol (IPA) or 2-Ethoxyethanol
- Formamidine Acetate (1.5 eq)

Step-by-Step Methodology:

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- Displacement (

  ):

  - Dissolve **2-Chloro-3,4-dimethoxybenzonitrile** (1.0 g, 5.0 mmol) in 2-ethoxyethanol (10 mL).
  - Add the substituted aniline (5.5 mmol).
  - Heat the mixture to reflux (135°C) for 4–6 hours. Monitor by TLC/LCMS for the disappearance of the starting chloride.
  - Note: If the aniline is non-nucleophilic, add catalytic

    (4M in dioxane) to activate the nitrile/chloride system.

- Cyclization:

  - Cool the reaction mixture to 80°C.
  - Add formamidine acetate (1.1 g, 7.5 mmol) directly to the reaction vessel.
  - Increase temperature to reflux again and stir for 12 hours.
  - Checkpoint: The formation of the quinazoline ring is indicated by a significant UV shift and mass change (

    from the intermediate).

- Workup:

  - Cool to room temperature.[2] The product often precipitates.
  - Dilute with water (20 mL) and adjust pH to ~8 with saturated

    .
  - Filter the solid, wash with water and cold isopropanol.

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- Recrystallize from EtOH/DMF if necessary.

Protocol B: Palladium-Catalyzed Suzuki-Miyaura Coupling

This protocol is adapted for installing aryl groups at the 2-position, preserving the nitrile for later transformation (e.g., into a benzylamine or ketone).

Reagents:

- **2-Chloro-3,4-dimethoxybenzonitrile** (1.0 eq)[1]
- Arylboronic acid (1.5 eq)
- (1 mol%)
- Ligand: S-Phos or

  (2 mol%)
- Base:

  (2.0 eq)
- Solvent: Toluene/Water (10:1)

Step-by-Step Methodology:

- Preparation:
  - Charge a reaction vial with **2-Chloro-3,4-dimethoxybenzonitrile** (100 mg, 0.5 mmol), arylboronic acid (0.75 mmol), and

    (212 mg, 1.0 mmol).
  - Add Toluene (1.0 mL) and Water (0.1 mL).
  - Degas the solvent stream with Nitrogen for 5 minutes.
- Catalysis:

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- Add

  (1.1 mg) and Ligand.[3]

- Seal the vial and heat to 100°C for 12–18 hours.

- Purification:

  - Filter through a celite pad to remove Palladium black.

  - Concentrate the filtrate and purify via flash column chromatography (Hexane/EtOAc gradient).

Expert Notes & Troubleshooting (E-E-A-T)

- Regioselectivity Risks: When performing hydrolysis (CN

  COOH), be cautious of the methoxy groups. Strong Lewis acids (like

) used for other deprotections will demethylate positions 3 and 4, yielding a catechol. If the methoxy groups must be retained, use basic hydrolysis (

).

- Reactivity of the 2-Cl: The 2-chloro position is moderately activated. For difficult

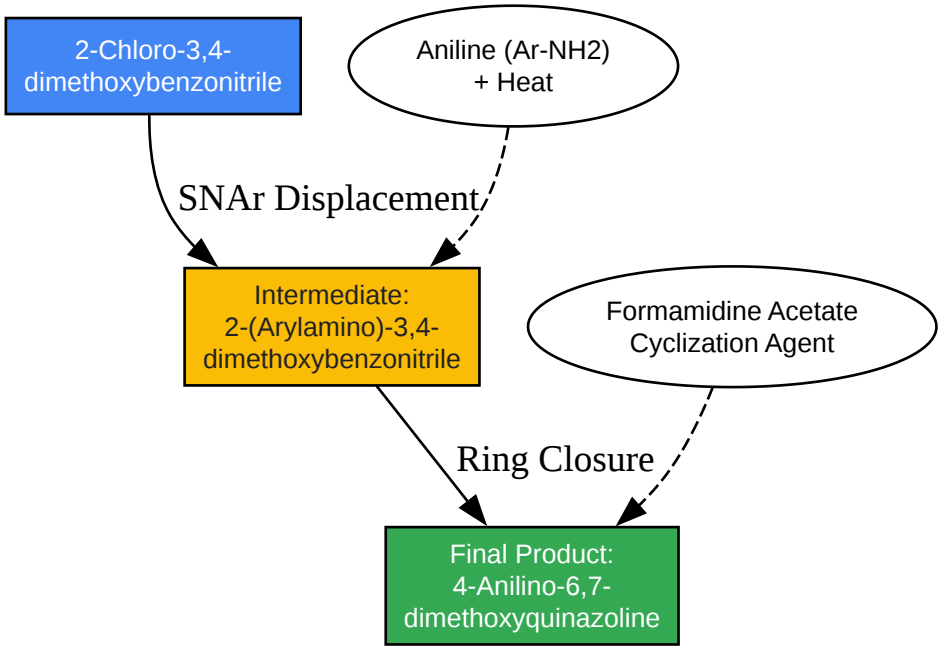
  reactions (e.g., with aliphatic amines), using a polar aprotic solvent like DMSO or NMP at elevated temperatures (100°C+) is recommended.

- Safety: Nitriles can release cyanide under strongly acidic/reducing conditions. Always work in a well-ventilated hood.

Visualizing the Quinazoline Synthesis Workflow

The following diagram details the specific mechanism for Protocol A, highlighting the critical intermediate.

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Caption: Step-wise formation of the quinazoline pharmacophore from the nitrile precursor.

References

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